An In-Depth Technical Guide to 2-Nitro-5-(piperazin-1-yl)phenol

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name: *2-Nitro-5-(piperazin-1-yl)phenol*

Cat. No.: *B13582468*

Get Quote

For Researchers, Scientists, and Drug Development Professionals

Authored by a Senior Application Scientist

This guide provides a comprehensive technical overview of **2-Nitro-5-(piperazin-1-yl)phenol**, a heterocyclic compound with significant potential in medicinal chemistry and drug development. While direct experimental data for this specific molecule is limited in publicly accessible literature, this document consolidates available information and provides expert insights based on the well-characterized properties of its constituent moieties and structurally analogous compounds. The focus is on delivering a robust scientific narrative that explains the "why" behind experimental design and analytical interpretation, making it a valuable resource for researchers actively engaged in the synthesis and application of novel molecular entities.

Core Compound Identification and Structure

CAS Number: 461396-25-8

Molecular Formula: $C_{10}H_{13}N_3O_3$

Molecular Weight: 223.23 g/mol

© 2026 BenchChem. All rights reserved.

IUPAC Name: **2-Nitro-5-(piperazin-1-yl)phenol**

The core structure of **2-Nitro-5-(piperazin-1-yl)phenol** consists of a phenol ring substituted with a nitro group at the ortho position (C2) and a piperazine moiety at the meta position (C5) relative to the hydroxyl group. This arrangement of functional groups imparts a unique combination of electronic and steric properties that are of significant interest in the design of targeted therapeutics.

Structural Diagram:

Caption: Chemical structure of **2-Nitro-5-(piperazin-1-yl)phenol**.

Physicochemical Properties (Predicted)

Direct experimental data for **2-Nitro-5-(piperazin-1-yl)phenol** is not readily available. However, we can infer its properties based on its structural components and data from analogous compounds.

© 2026 BenchChem. All rights reserved.

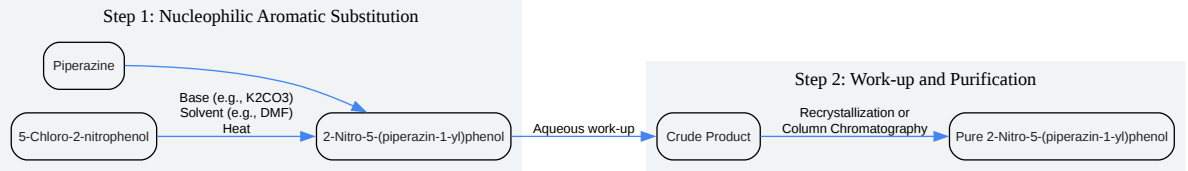
Property	Predicted Value/Information	Rationale and Comparative Insights
Appearance	Yellow to orange solid	Nitrophenols are typically colored due to the chromophoric nitro group. The presence of the basic piperazine moiety may influence the solid-state packing and color.
Solubility	Sparingly soluble in water; soluble in polar organic solvents (e.g., DMSO, DMF, methanol)	The phenol and piperazine groups can participate in hydrogen bonding, affording some aqueous solubility. However, the aromatic ring reduces overall polarity. The compound is expected to be soluble in common organic solvents used for biological screening.
pKa	Two pKa values are expected: one for the phenolic proton (around 7-8) and one for the secondary amine of the piperazine ring (around 8-9).	The electron-withdrawing nitro group will increase the acidity of the phenolic proton compared to phenol itself (pKa ~10). The piperazine moiety is a well-known base.
LogP	1.5 - 2.5	This is an estimate based on the contributions of the nitrophenol and piperazine fragments. The value suggests moderate lipophilicity, which is often desirable for drug candidates to balance aqueous solubility and membrane permeability.

© 2026 BenchChem. All rights reserved.

Synthesis and Mechanistic Considerations

A plausible and efficient synthetic route to **2-Nitro-5-(piperazin-1-yl)phenol** can be designed based on the well-established synthesis of the analogous aniline derivative, 2-Nitro-5-(piperazin-1-yl)aniline. The core of this strategy is a nucleophilic aromatic substitution (SNAr) reaction.

Proposed Synthetic Workflow:



Click to download full resolution via product page

- To cite this document: BenchChem. [An In-Depth Technical Guide to 2-Nitro-5-(piperazin-1-yl)phenol]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b13582468/docs#an-in-depth-technical-guide-to-2-nitro-5-piperazin-1-yl-phenol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

© 2026 BenchChem. All rights reserved.

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.